

# A Comprehensive Guide to Methyl 2-hydroxyoctanoate and its Chemical Identifiers

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## Compound of Interest

Compound Name: Methyl 2-hydroxyoctanoate

Cat. No.: B3152450

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For researchers, scientists, and professionals in drug development, precise molecular identification is paramount. This document provides a detailed overview of **Methyl 2-hydroxyoctanoate**, a fatty acid methyl ester, and its various synonyms and identifiers.

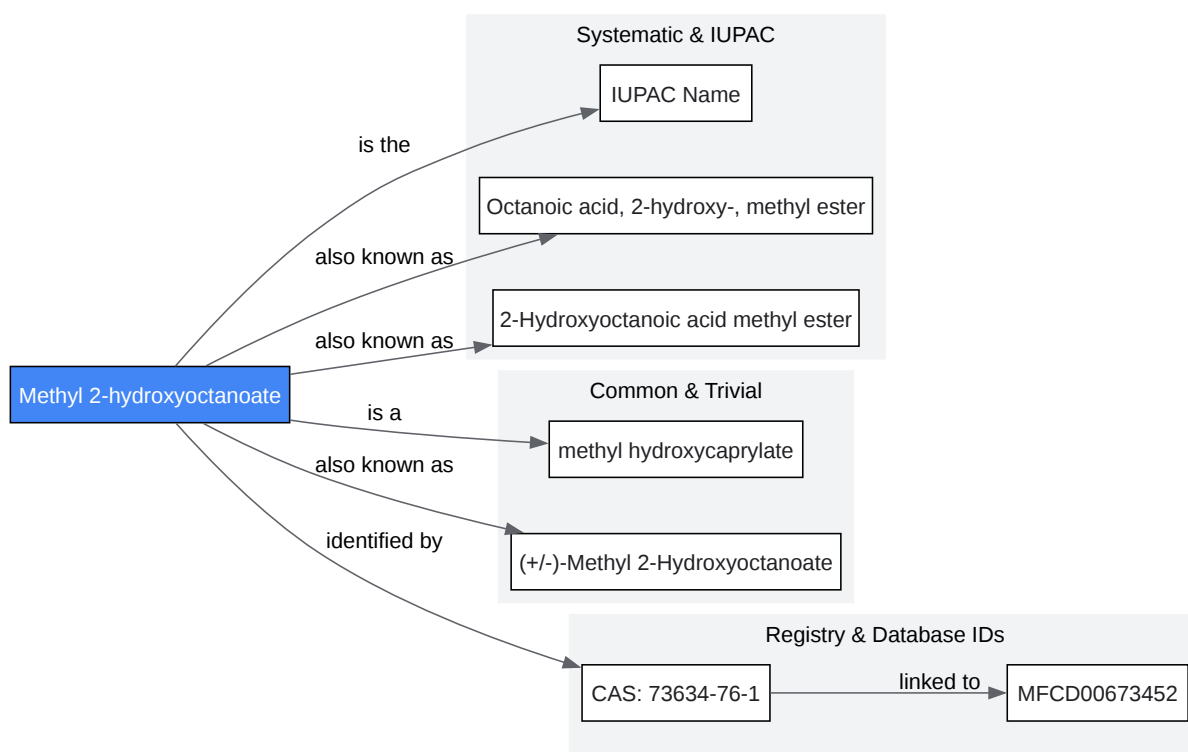
## Synonyms and Identifiers

The compound known as **Methyl 2-hydroxyoctanoate** is referenced in scientific literature and chemical databases under several names and numerical identifiers. This table summarizes the most common synonyms, including its IUPAC name and CAS registry number, to facilitate accurate identification and sourcing.<sup>[1][2][3]</sup>

Identifier Type	Identifier
IUPAC Name	methyl 2-hydroxyoctanoate
CAS Number	73634-76-1
Systematic Name	Octanoic acid, 2-hydroxy-, methyl ester
2-Hydroxyoctanoic acid methyl ester	
(.+/-.)-2-Hydroxyoctanoic acid, methyl ester	
Common Name	methyl hydroxycaprylate
(±)-Methyl 2-Hydroxyoctanoate	
Alternative Spelling	methyl-2-hydroxyoctanoate
Registry Numbers	MFCD00673452
AKOS011494373	
SY418966	
HY-165903	
Database IDs	SCHEMBL5811648
SCHEMBL18205497	

## Logical Relationship of Identifiers

The following diagram illustrates the relationship between the primary name and its various identifiers, showcasing the hierarchical and alternative naming conventions.



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### Identifier Relationship Diagram

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## References

- 1. Methyl 2-hydroxyoctanoate | C<sub>9</sub>H<sub>18</sub>O<sub>3</sub> | CID 10487462 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. larodan.com [larodan.com]
- 3. METHYL 2-HYDROXYOCTANOATE | 73634-76-1 [chemicalbook.com]
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